

Physical and chemical properties of isothiocyanate compounds

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Compound of Interest

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An In-depth Technical Guide to the Physical and Chemical Properties of Isothiocyanate Compounds

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of isothiocyanate compounds. It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields. The information is presented in a structured format to facilitate easy comparison and reference, including detailed experimental protocols and visualizations of key biological pathways.

Physical Properties of Isothiocyanates

Isothiocyanates (ITCs) are a class of organosulfur compounds characterized by the functional group $-N=C=S$. Their physical properties vary depending on the nature of the organic substituent (R-group) attached to the nitrogen atom. Generally, they are colorless to pale-yellow liquids or low-melting solids with a characteristic pungent odor.

Tabulated Physical Properties

The following tables summarize key physical properties for a selection of common isothiocyanates.

Table 1: General Physical Properties of Selected Isothiocyanates

Isothiocyanate	Molecular Formula	Molecular Weight (g/mol)	Appearance	Odor
Methyl Isothiocyanate	C ₂ H ₃ NS	73.12	Colorless solid or liquid	Sharp, horseradish-like[1][2]
Ethyl Isothiocyanate	C ₃ H ₅ NS	87.14	Colorless to slightly yellow liquid	Pungent, mustard-like[3][4]
Propyl Isothiocyanate	C ₄ H ₇ NS	101.17	Colorless to pale yellow liquid	Pungent[5][6]
Butyl Isothiocyanate	C ₅ H ₉ NS	115.20	Yellowish liquid	Strong, irritating, green aroma[7][8]
Allyl Isothiocyanate	C ₄ H ₅ NS	99.15	Colorless to pale-yellow oily liquid	Pungent, irritating[9][10][11]
Benzyl Isothiocyanate	C ₈ H ₇ NS	149.21	Colorless to pale yellow liquid/solid	Watercress-like[12][13]
Phenethyl Isothiocyanate	C ₉ H ₉ NS	163.24	Clear pale yellow liquid	-
Sulforaphane	C ₆ H ₁₁ NOS ₂	177.29	Solid	-

Table 2: Melting and Boiling Points of Selected Isothiocyanates

Isothiocyanate	Melting Point (°C)	Boiling Point (°C)
Methyl Isothiocyanate	30-34[2][14]	117-118[2][14]
Ethyl Isothiocyanate	-6	130-132[4]
Propyl Isothiocyanate	-	153
Butyl Isothiocyanate	-	168[7]
Allyl Isothiocyanate	-80	150-152[10]
Benzyl Isothiocyanate	41[15]	242-243[13][15][16]
Phenethyl Isothiocyanate	-	139-140 (at 11 mmHg)[17]
Sulforaphane	-	-

Table 3: Density and Refractive Index of Selected Isothiocyanates

Isothiocyanate	Density (g/mL at 25°C)	Refractive Index (n _{20/D})
Methyl Isothiocyanate	1.069[2][14]	-
Ethyl Isothiocyanate	0.995[4]	1.512
Propyl Isothiocyanate	0.978	1.504
Butyl Isothiocyanate	0.955[8][18]	1.500[18]
Allyl Isothiocyanate	1.013	1.529
Benzyl Isothiocyanate	1.125[13]	1.601
Phenethyl Isothiocyanate	1.094[17]	1.5888[17]
Sulforaphane	-	-

Table 4: Solubility of Selected Isothiocyanates

Isothiocyanate	Water Solubility	Solubility in Organic Solvents
Methyl Isothiocyanate	Slightly soluble (7.6 g/L at 20°C)[19]	Freely soluble in ether and ethanol[19]
Ethyl Isothiocyanate	Slightly soluble[20]	Miscible with ethanol and ether[4]
Propyl Isothiocyanate	-	-
Butyl Isothiocyanate	Insoluble[7][8]	-
Allyl Isothiocyanate	Slightly soluble[21]	Soluble in most organic solvents[21]
Benzyl Isothiocyanate	0.109 mg/mL at 25°C[15]	Soluble in alcohol and oils[13]
Phenethyl Isothiocyanate	Insoluble[22]	Soluble in ethanol and DMSO[22]
Sulforaphane	-	-

Chemical Properties of Isothiocyanates

The chemical reactivity of isothiocyanates is dominated by the electrophilic nature of the carbon atom in the $-N=C=S$ group. This makes them susceptible to attack by nucleophiles.

Reactivity with Nucleophiles

Isothiocyanates readily react with a variety of nucleophiles, including amines, thiols, and alcohols. These reactions are fundamental to their biological activity and their use as synthetic intermediates.

- **Reaction with Amines:** Isothiocyanates react with primary and secondary amines to form thiourea derivatives.
- **Reaction with Thiols:** The reaction with thiols, such as the cysteine residues in proteins or glutathione, yields dithiocarbamates. This reaction is particularly relevant to their biological mechanism of action.

- **Reaction with Alcohols:** In the presence of a base, isothiocyanates react with alcohols to form thiocarbamates.
- **Hydrolysis:** Isothiocyanates can be hydrolyzed by water, especially under basic conditions, to form an amine and carbonyl sulfide, which can further decompose.

Stability

Isothiocyanates are generally unstable compounds and can be sensitive to heat, light, and pH. Their stability is influenced by the structure of the R-group. They are known to be volatile and heat-sensitive, which can present challenges in their extraction and storage. The stability of isothiocyanates in aqueous solutions is pH-dependent, with degradation often being more rapid in basic conditions.

Spectroscopic Properties of Isothiocyanates

Spectroscopic techniques are essential for the identification and quantification of isothiocyanates.

Table 5: Key Spectroscopic Data for Isothiocyanates

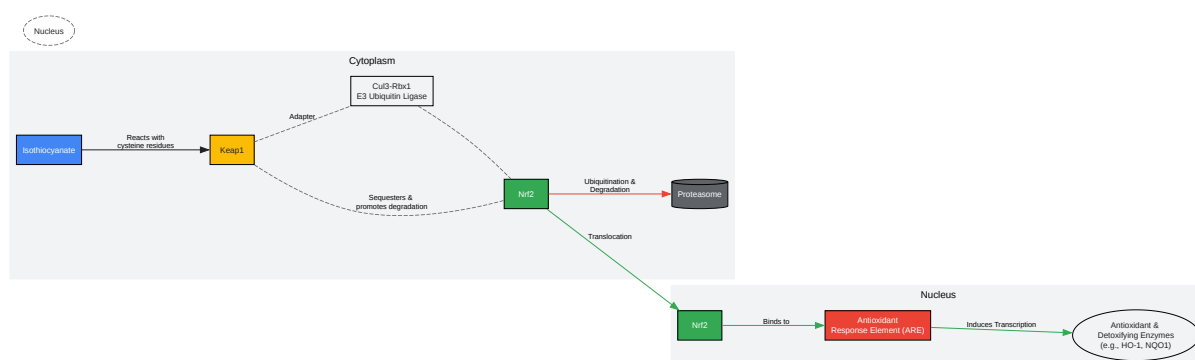
Spectroscopic Technique	Characteristic Features
Infrared (IR) Spectroscopy	Strong, characteristic asymmetric stretching vibration of the $-N=C=S$ group in the range of 2000-2200 cm^{-1} [23] .
UV-Vis Spectroscopy	Aromatic isothiocyanates typically show an absorption band in the region of 240-320 nm [23] [24] . For example, allyl isothiocyanate has a maximum absorption at 240 nm in neutral and acidic solutions [24] .
Mass Spectrometry (MS)	Fragmentation patterns are useful for structural elucidation. Alkyl isothiocyanates often show a characteristic peak at m/z 72, corresponding to the $[\text{CH}_2\text{NCS}]^+$ ion [25] .
Nuclear Magnetic Resonance (NMR) Spectroscopy	The carbon of the $-N=C=S$ group gives a broad signal in ^{13}C NMR spectra, often described as "near-silent," appearing around δ 130 ppm. The chemical shifts of protons adjacent to the NCS group are also characteristic.

Key Signaling Pathways Modulated by Isothiocyanates

Isothiocyanates exert many of their biological effects, including their well-documented anticancer properties, by modulating key cellular signaling pathways.

Nrf2 Signaling Pathway

The Keap1-Nrf2 pathway is a major regulator of cellular defense against oxidative stress. Isothiocyanates are potent inducers of this pathway.

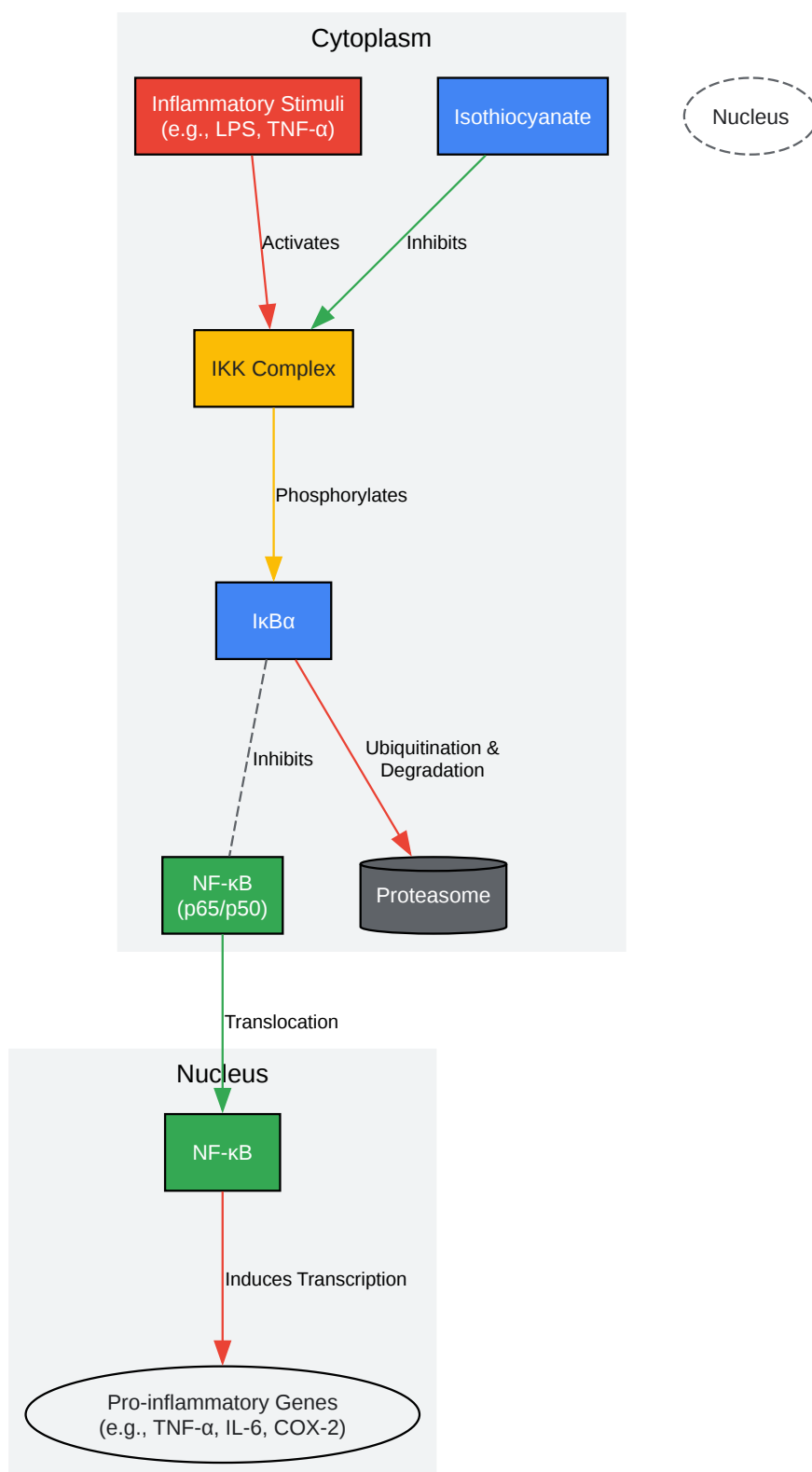


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Isothiocyanate activation of the Nrf2 signaling pathway.

NF- κ B Signaling Pathway

The NF- κ B pathway is a key regulator of inflammation. Many isothiocyanates have been shown to inhibit this pathway, contributing to their anti-inflammatory effects.

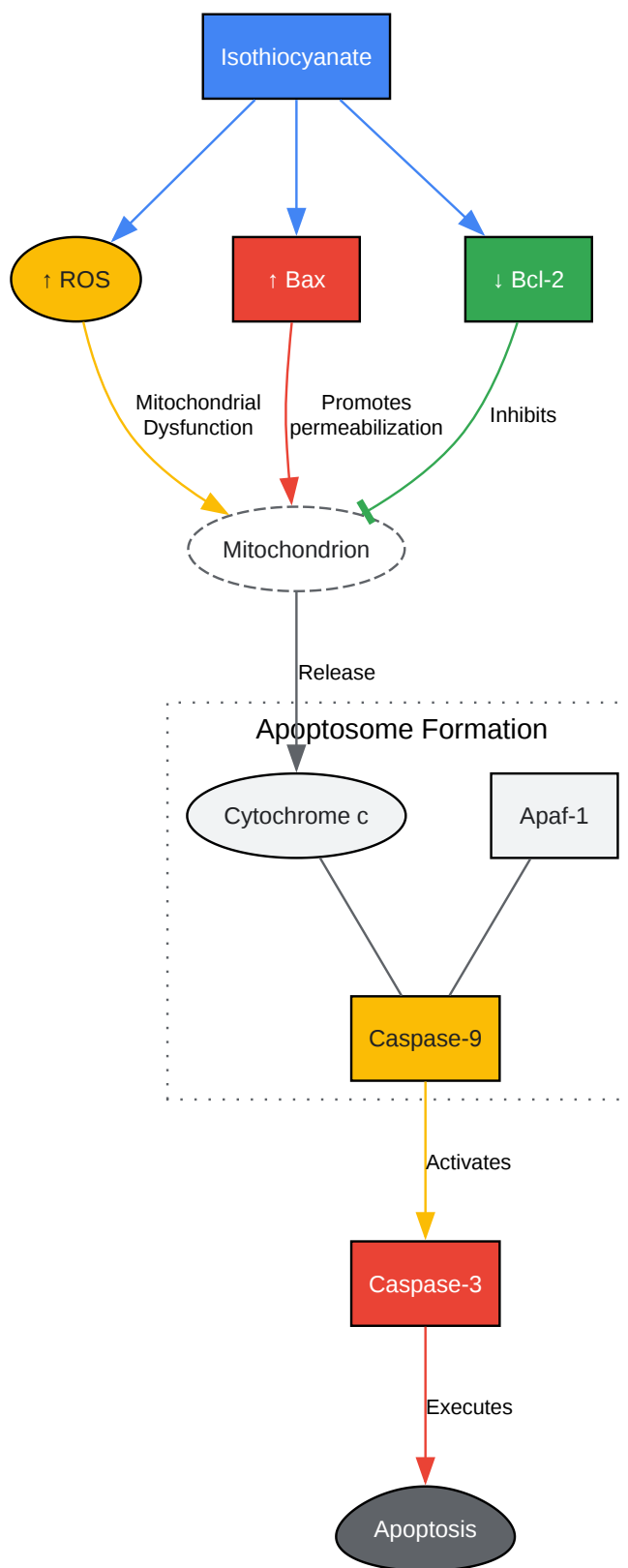


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Inhibition of the NF-κB signaling pathway by isothiocyanates.

Apoptosis Signaling Pathway

Isothiocyanates can induce apoptosis (programmed cell death) in cancer cells through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.



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Induction of the intrinsic apoptosis pathway by isothiocyanates.

Experimental Protocols

This section provides an overview of common experimental methodologies for the synthesis and analysis of isothiocyanates.

Synthesis of Allyl Isothiocyanate

Objective: To synthesize allyl isothiocyanate from allyl chloride and potassium thiocyanate.

Materials:

- Allyl chloride
- Potassium thiocyanate
- Water
- Round-bottom flask with reflux condenser
- Stirring apparatus
- Separatory funnel
- Drying agent (e.g., anhydrous sodium sulfate)
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine allyl chloride and a slight molar excess of potassium thiocyanate in an aqueous solution.
- Heat the mixture under reflux with vigorous stirring for several hours. The reaction progress can be monitored by techniques such as gas chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel. The organic layer containing the allyl isothiocyanate will separate from the aqueous layer.

- Separate the organic layer and wash it with water to remove any remaining salts.
- Dry the organic layer over an anhydrous drying agent like sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude allyl isothiocyanate by distillation under reduced pressure.

HPLC Analysis of Isothiocyanates

Objective: To quantify the total isothiocyanate content in a sample using HPLC after derivatization.

Principle: Isothiocyanates lack a strong chromophore for UV detection. Therefore, they are often derivatized to a UV-active compound. A common method involves reaction with 1,2-benzenedithiol to form 1,3-benzodithiole-2-thione, which can be detected by UV spectrophotometry.

Materials:

- Isothiocyanate-containing sample extract
- 1,2-benzenedithiol solution in methanol
- Potassium phosphate buffer (pH 8.5)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column

Procedure:

- Derivatization:
 - In a vial, mix the sample extract with the potassium phosphate buffer and the 1,2-benzenedithiol solution.
 - Incubate the mixture at an elevated temperature (e.g., 65°C) for a specified time (e.g., 1-2 hours) to allow the reaction to complete.

- Cool the reaction mixture to room temperature.
- HPLC Analysis:
 - Filter the derivatized sample through a 0.45 μm filter.
 - Inject an aliquot of the filtered sample into the HPLC system.
 - Elute the derivatized product using a suitable mobile phase (e.g., a gradient of methanol and water) through a C18 column.
 - Detect the eluting compound using a UV detector at the appropriate wavelength (e.g., 365 nm for 1,3-benzodithiole-2-thione).
- Quantification:
 - Prepare a calibration curve using known concentrations of a standard isothiocyanate that has undergone the same derivatization procedure.
 - Quantify the total isothiocyanate content in the sample by comparing the peak area of the derivatized product to the calibration curve.

This guide serves as a foundational resource for understanding the multifaceted nature of isothiocyanate compounds. The provided data and protocols are intended to support further research and development in the fields of chemistry, biology, and medicine.

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